

Preparing Stock Solutions of GSK-2256098 Hydrochloride for Cellular Assays

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Compound of Interest

Compound Name: GSK-2256098 hydrochloride

Cat. No.: B12754057

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Application Note

Introduction

GSK-2256098 hydrochloride is a potent and selective inhibitor of Focal Adhesion Kinase (FAK), a non-receptor tyrosine kinase involved in crucial cellular processes such as adhesion, migration, proliferation, and survival.[1][2] As an ATP-competitive inhibitor, GSK-2256098 targets the phosphorylation of FAK at Tyrosine 397 (Y397), a key autophosphorylation site.[3][4][5] Inhibition of FAK signaling can lead to decreased activity of downstream pathways, including the PI3K/Akt and ERK signaling cascades, ultimately impacting tumor cell growth and survival.[2][3][6] This document provides detailed protocols for the preparation of **GSK-2256098 hydrochloride** stock solutions for use in various in vitro assays.

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Physicochemical and Solubility Data

A summary of the key physicochemical and solubility properties of **GSK-2256098 hydrochloride** is provided in the tables below for easy reference. Note that the molecular weight of the free base is 414.89 g/mol, while the hydrochloride salt is 451.35 g/mol.[1] Calculations for stock solution preparation should use the specific molecular weight of the compound form being used.

Table 1: Physicochemical Properties of GSK-2256098

Property	Value	Reference
Form	GSK-2256098 (Free Base)	[7]
Molecular Weight	414.89 g/mol	[7][8][9]
CAS Number	1224887-10-8	[7][8][9]
Form	GSK-2256098 Hydrochloride	[1]
Molecular Weight	451.35 g/mol	[1]
CAS Number	1416771-10-2	[1]
Appearance	White to off-white solid	[1]

Table 2: Solubility of GSK-2256098

Solvent	Maximum Concentration	Notes	Reference
DMSO	≥ 83 mg/mL (≥ 200 mM)	Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can reduce solubility. Ultrasonic warming to 60°C may be required.	[1][3][8][9][10]
Ethanol	~50 mM (20.74 mg/mL)	[8][9]	
Water	Insoluble	[10]	

Experimental Protocols

Materials

- **GSK-2256098 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block (optional)
- Sterile, nuclease-free water
- Phosphate-Buffered Saline (PBS)
- Cell culture medium appropriate for the assay

Protocol 1: Preparation of a High-Concentration DMSO Stock Solution (e.g., 100 mM)

This protocol is suitable for creating a primary stock solution that can be further diluted for various assays.

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing the Compound: Accurately weigh the desired amount of **GSK-2256098 hydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution of GSK-2256098 (free base, MW: 414.89), you would weigh out 41.49 mg.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37-60°C water bath) and sonication can aid in dissolution.^[1] Ensure the solution is clear before proceeding.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[1]

Table 3: Example Volumes for Preparing Stock Solutions of GSK-2256098 (Free Base, MW: 414.89)

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.41 mg	2.07 mg	4.15 mg
5 mM	2.07 mg	10.37 mg	20.74 mg
10 mM	4.15 mg	20.74 mg	41.49 mg
50 mM	20.74 mg	103.72 mg	207.45 mg
100 mM	41.49 mg	207.45 mg	414.90 mg

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

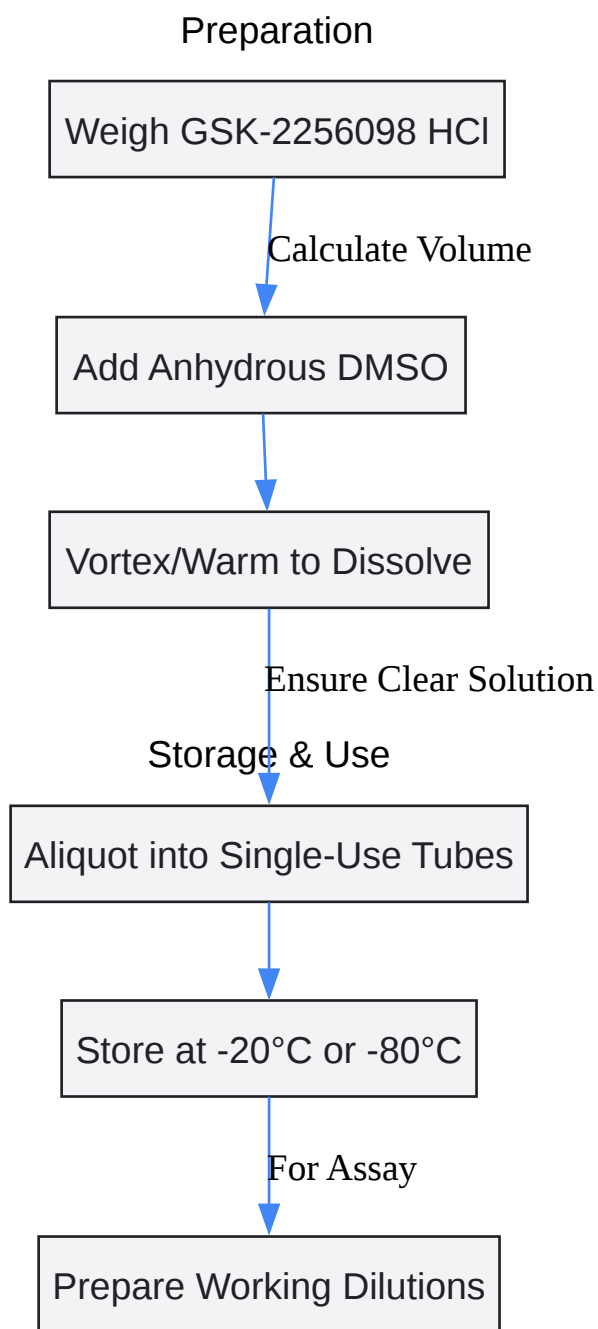
Working solutions are typically prepared by diluting the high-concentration DMSO stock solution into a suitable aqueous buffer or cell culture medium.

- **Intermediate Dilution (Optional but Recommended):** To avoid pipetting very small volumes of the concentrated stock, first prepare an intermediate dilution in DMSO or the final aqueous buffer.
- **Final Dilution:** Further dilute the stock or intermediate solution into the final cell culture medium to achieve the desired working concentration. It is critical that the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- **Mixing:** Gently mix the working solution by inverting the tube or pipetting up and down. Avoid vigorous vortexing, which can cause protein denaturation in media containing serum.
- **Immediate Use:** Use the freshly prepared working solution immediately for treating cells in your assay.

Mandatory Visualizations

Diagram 1: Experimental Workflow for Stock Solution Preparation

Workflow for GSK-2256098 Stock Solution Preparation

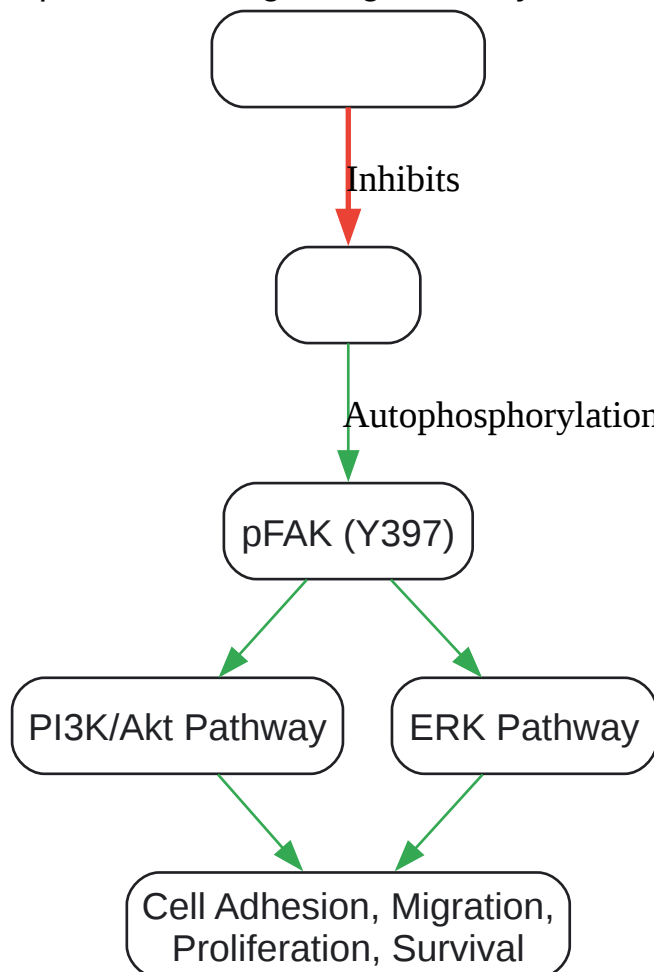


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Caption: Workflow for preparing **GSK-2256098 hydrochloride** stock solutions.

Diagram 2: Simplified FAK Signaling Pathway

Simplified FAK Signaling Pathway Inhibition



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Caption: Inhibition of the FAK signaling pathway by GSK-2256098.

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